

4-Butylbenzylamine safety and handling precautions

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Compound of Interest

Compound Name: 4-Butylbenzylamine

Cat. No.: B1334506

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An In-depth Technical Guide on the Safety and Handling of **4-Butylbenzylamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-butylbenzylamine**, compiled from available data on closely related compounds, including N-butylbenzylamine and 4-tert-butylbenzylamine, to ensure a thorough understanding of the potential hazards and necessary precautions.

Hazard Identification and Classification

4-Butylbenzylamine and its isomers are classified as hazardous chemicals. The following table summarizes the GHS classifications found for related compounds. It is prudent to handle **4-butylbenzylamine** with the assumption that it shares these hazards.

Table 1: GHS Hazard Classification

Hazard Class	GHS Classification	Source
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (H314) / Causes skin irritation (H315)	[1]
Serious Eye Damage/Irritation	Causes serious eye damage (H314) / Causes serious eye irritation (H319)	[1]
Specific Target Organ Toxicity	May cause respiratory irritation (H335)	[1]
Acute Toxicity (Oral)	Harmful if swallowed (H302)	[2][3]
Acute Toxicity (Dermal)	Harmful in contact with skin (H312)	
Skin Sensitization	May cause an allergic skin reaction (H317)	[2]
Aquatic Hazard (Acute)	Harmful to aquatic life (H402)	
Aquatic Hazard (Chronic)	Harmful to aquatic life with long lasting effects (H412)	[2]

Primary Hazards: Corrosive, Irritant.[1][4]

Signal Word: Danger[3][5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-butylbenzylamine** is crucial for safe handling and storage. The data presented below is for N-butylbenzylamine and 4-tert-butylbenzylamine, which are expected to have similar properties to **4-butylbenzylamine**.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C11H17N	[1][4]
Molecular Weight	163.26 g/mol	[1][4]
Boiling Point	184 - 185 °C (for Benzylamine)	
Density	0.981 g/cm ³ at 25 °C (for Benzylamine)	
Melting Point	10 °C (for Benzylamine)	

Experimental Protocols & Handling Procedures

Strict adherence to safety protocols is mandatory when working with **4-butylbenzylamine**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times to minimize exposure.

- Eye/Face Protection: Use safety goggles with side protection or a full-face shield.[5]
- Skin Protection:
 - Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374. Check for leak-tightness before use.[5]
 - Body Protection: Wear full chemical protective clothing.[5]
- Respiratory Protection: If ventilation is inadequate, wear a self-contained breathing apparatus.[5] A Type AK filter of sufficient capacity is recommended.[6]

Safe Handling

- Use in a well-ventilated area.[6]
- Avoid breathing vapors or mist.[2][3]
- Avoid contact with skin, eyes, and clothing.[3][5]

- Handle and open containers with care.[5]
- Do not eat, drink, or smoke when using this product.[2][6]
- Wash hands thoroughly after handling.[2]
- Keep away from sources of ignition - No smoking.[5]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[2]

Storage

- Store in a tightly closed container.[5]
- Store in a well-ventilated place. Keep cool.
- Store locked up.[2]

Emergency Procedures

Immediate and appropriate response is critical in case of an emergency.

First Aid Measures

- General Advice: First aiders should protect themselves. Take off immediately all contaminated clothing.[5] Show the safety data sheet to the doctor in attendance.[3]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician immediately.[3][5]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Rinse skin with water or shower. Call a physician immediately as corrosive injuries that are not treated are hard to cure.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[2][5]

- If Swallowed: Rinse mouth immediately and drink plenty of water. Do NOT induce vomiting due to the danger of perforation of the esophagus and stomach. Call a physician immediately.[2][5]

Firefighting Measures

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide. For large fires, water spray or fog can be used.[6]
- Specific Hazards: The liquid and vapor may be flammable.[6] Heating may cause containers to rupture violently.[6] Combustion may produce toxic fumes of carbon monoxide and nitrogen oxides.[6]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective clothing.[5] [6] Cool fire-exposed containers with water spray from a protected location.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[3] Avoid breathing vapors and contact with skin and eyes.[6] Ensure adequate ventilation. Remove all ignition sources.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Methods for Cleaning Up: Cover drains. Absorb with liquid-binding material (e.g., sand, diatomaceous earth, acid binders).[5] Collect the spilled material and place it in appropriate containers for disposal.[5] Ventilate the affected area.

Toxicity Data

The following table presents available toxicity information for related compounds.

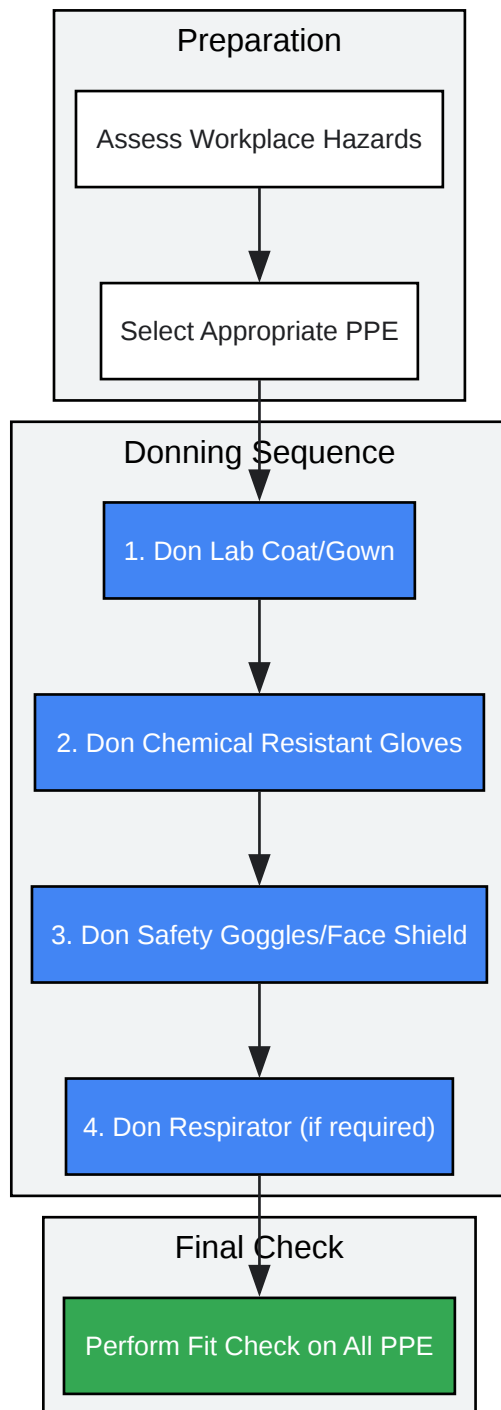
Table 3: Acute Toxicity Data for Benzylamine

Route	Species	Value	Source
Oral	-	500 mg/kg (ATE)	[5]
Dermal	-	1100 mg/kg (ATE)	[5]
Eyes	Rabbit	Corrosive (OECD Test Guideline 405)	

Visualized Protocols

Personal Protective Equipment Workflow

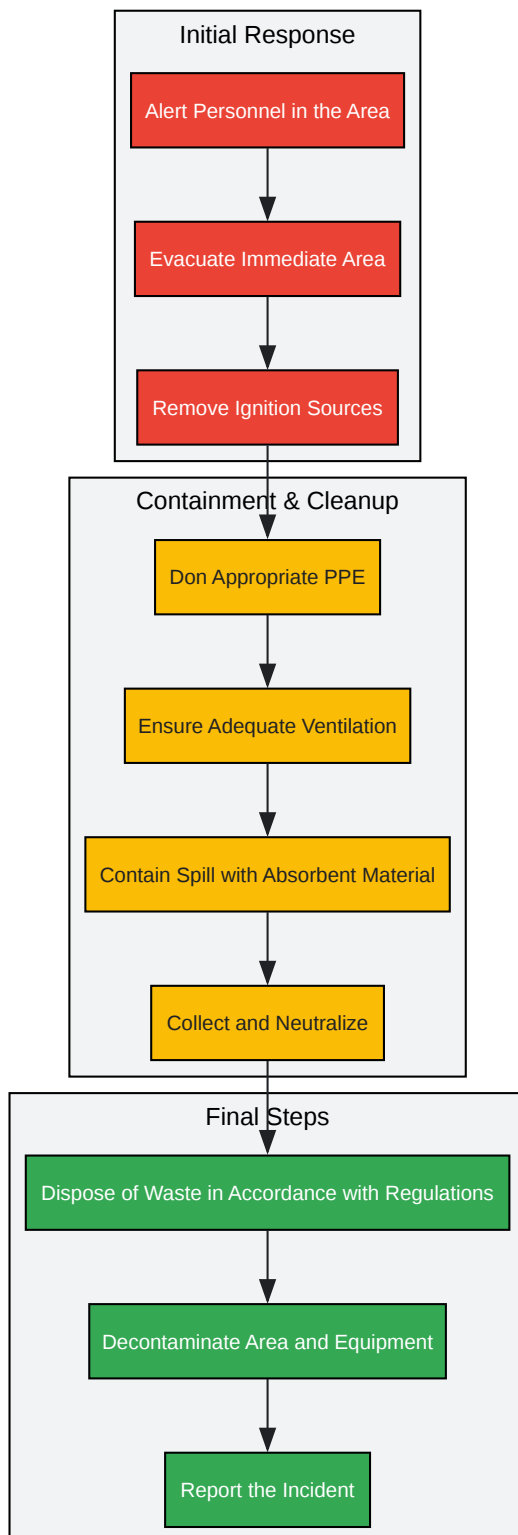
Workflow for Donning Personal Protective Equipment

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Caption: Workflow for Donning Personal Protective Equipment.

Spill Response Protocol

Logical Workflow for Handling a Chemical Spill



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Caption: Logical Workflow for Handling a Chemical Spill.

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